

# "Antibacterial agent 46" chemical structure and properties

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## Compound of Interest

Compound Name: Antibacterial agent 46

Cat. No.: B13909910

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## In-depth Technical Guide: Antibacterial Agent 46

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Antibacterial agent 46** is a novel synthetic compound identified as a potent antibacterial agent. It belongs to the class of 1,6-diazabicyclo[3.2.1]octan-7-one derivatives. This class of molecules is of significant interest in the field of antibacterial research due to their primary mechanism of action as  $\beta$ -lactamase inhibitors. By neutralizing the bacterial defense mechanism of  $\beta$ -lactamase enzymes, these compounds can restore the efficacy of  $\beta$ -lactam antibiotics against resistant bacterial strains. This technical guide provides a comprehensive overview of the chemical structure, properties, and available data on **Antibacterial Agent 46**.

### Chemical Structure and Properties

**Antibacterial Agent 46** is the internal designation for the compound with the chemical name (2S,5R)-7-oxo-N-((S)-pyrrolidin-3-yl)-6-(sulfooxy)-1,6-diazabicyclo[3.2.1]octane-2-carboxamide.

Chemical Structure:

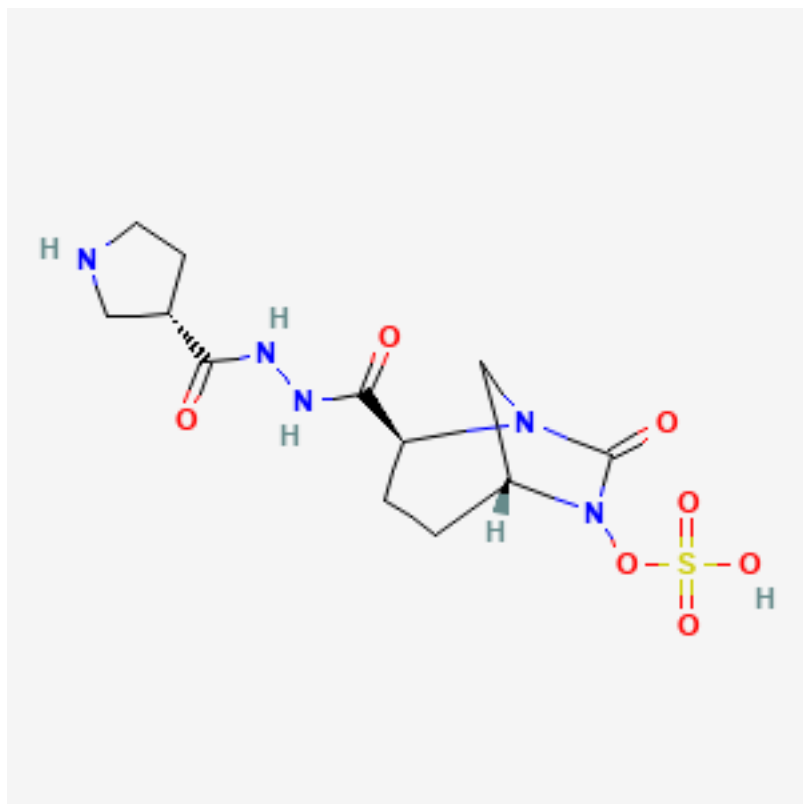


Figure 1: Chemical structure of **Antibacterial Agent 46**.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>19</sub> N <sub>5</sub> O <sub>7</sub> S	[1]
Molecular Weight	393.38 g/mol	[1]
IUPAC Name	(2S,5R)-7-oxo-2-[[[(3S)-pyrrolidine-3-carbonyl]amino]carbonyl]-1,6-diazabicyclo[3.2.1]octan-6-yl]hydrogen sulfate	[1]
CAS Number	1452461-36-7	[2]

## Antibacterial Properties and Mechanism of Action

### Antibacterial Spectrum

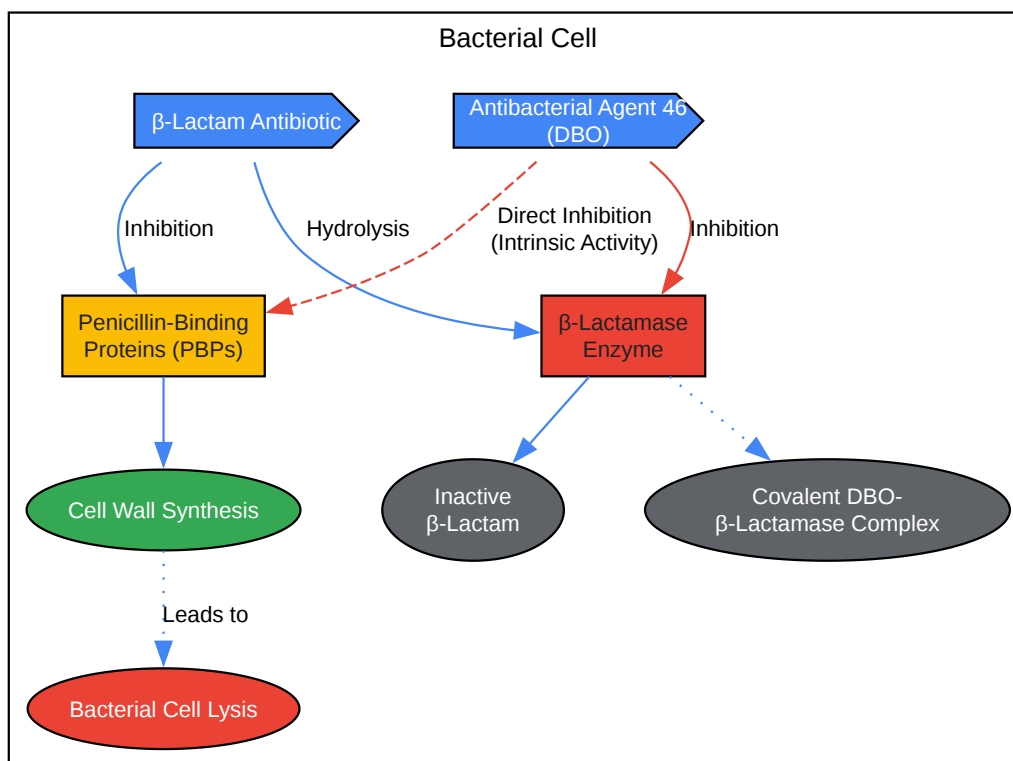
While specific antibacterial activity data for **Antibacterial Agent 46** is not publicly available in the reviewed literature, compounds of the diazabicyclooctane (DBO) class are known to exhibit potent activity against a wide range of Gram-negative bacteria that produce serine  $\beta$ -lactamases.

## Mechanism of Action

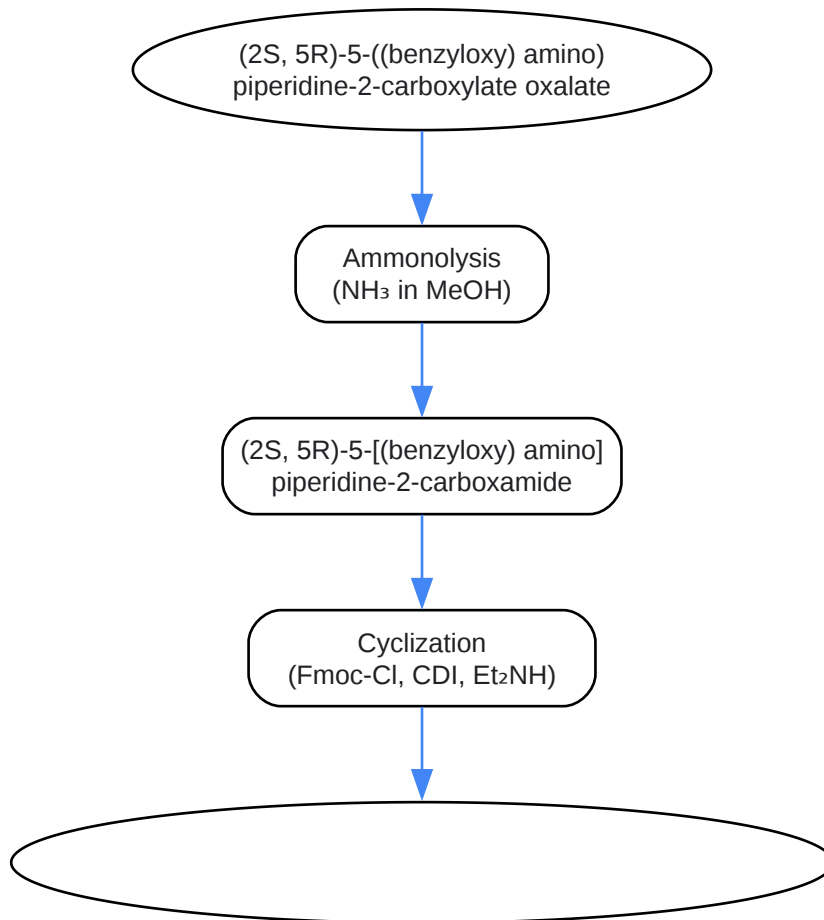
The primary mechanism of action for **Antibacterial Agent 46** and other DBO derivatives is the inhibition of bacterial  $\beta$ -lactamase enzymes.[3][4][5] These enzymes are a major cause of bacterial resistance to  $\beta$ -lactam antibiotics such as penicillins and cephalosporins.

- **Covalent Bonding:** DBOs act as serine  $\beta$ -lactamase inhibitors by forming a stable, covalent acyl-enzyme intermediate with the serine residue in the active site of the  $\beta$ -lactamase.[3]
- **Inhibition of Penicillin-Binding Proteins (PBPs):** Some DBOs also exhibit intrinsic antibacterial activity by inhibiting Penicillin-Binding Proteins (PBPs), which are essential enzymes for bacterial cell wall synthesis.[3] OP0595, a related DBO, was found to inhibit PBP2 in several Enterobacteriaceae.[3]
- **"Enhancer" Effect:** Certain DBOs can act as "enhancers" for  $\beta$ -lactam antibiotics, potentiating their activity even in the absence of  $\beta$ -lactamase production.[3] This synergistic effect is thought to occur when the DBO and the  $\beta$ -lactam agent target different PBPs.[3]

The proposed mechanism of action is visualized in the signaling pathway diagram below.

Mechanism of Action of Diazabicyclooctane  $\beta$ -Lactamase Inhibitors

## Synthesis Workflow of a DBO Intermediate



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PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. (2S,5R)-7-oxo-N-[pyrrolidin-3-yloxy]-6-(sulfooxy)-1,6-diazabicyclo[3.2.1]octane-2-carboxamide | 1452461-36-7 [m.chemicalbook.com]
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- 5. Diazabicyclooctane Functionalization for Inhibition of  $\beta$ -Lactamases from Enterobacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
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